

Proper Disposal of Coniferyl Acetate: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: Coniferyl acetate

Cat. No.: B1252813

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Providing critical safety and logistical information for the proper handling and disposal of **coniferyl acetate** is essential for maintaining a safe laboratory environment and ensuring regulatory compliance. While a specific Safety Data Sheet (SDS) with detailed disposal procedures for **coniferyl acetate** is not readily available in public databases, a conservative approach based on the known characteristics of the compound and general principles of chemical waste management provides a clear path forward for researchers, scientists, and drug development professionals.

Coniferyl acetate, an acetate ester derived from coniferyl alcohol, should be handled with standard laboratory precautions.^[1] The disposal of this compound and its associated waste must adhere to local, state, and federal regulations.

Key Compound Information

A summary of the known physical and chemical properties of **coniferyl acetate** is provided below to inform safe handling and disposal practices.

Parameter	Information	Source
Molecular Formula	C ₁₂ H ₁₄ O ₄	[1][2]
Molecular Weight	222.24 g/mol	[1][2]
Appearance	Not explicitly stated, but related compounds are solids.	
Solubility	Soluble in alcohol; estimated water solubility of 449 mg/L at 25°C.	[2]
Boiling Point	Estimated 375.00 to 376.00 °C at 760.00 mm Hg.	[2]
Flash Point	Estimated 291.00 °F (143.70 °C).	[2]
GHS Hazard Classification	Not found.	[2]

Step-by-Step Disposal Protocol

The following procedure outlines the recommended steps for the proper disposal of **coniferyl acetate**. It is imperative to consult your institution's Environmental Health and Safety (EHS) office for specific guidelines and to ensure compliance with all applicable regulations.

Personal Protective Equipment (PPE)

Before handling **coniferyl acetate**, ensure you are wearing appropriate PPE:

- Gloves: Chemical-resistant gloves. Inspect gloves for integrity before use.
- Eye Protection: Safety glasses or goggles.
- Lab Coat: A standard laboratory coat to protect clothing and skin.

Waste Segregation and Collection

Proper segregation of chemical waste is crucial to prevent dangerous reactions and to ensure correct disposal.

- Solid Waste:
 - Place solid **coniferyl acetate**, contaminated weighing papers, and other contaminated disposable lab supplies into a designated hazardous waste container.
 - This container should be clearly labeled with "Hazardous Waste" and the full chemical name, "**Coniferyl Acetate**."
- Liquid Waste:
 - Collect solutions containing **coniferyl acetate** in a dedicated, sealed, and clearly labeled hazardous waste container.
 - Do not mix this waste with other waste streams unless explicitly permitted by your institution's EHS guidelines.
 - Indicate all components of the liquid waste on the label, including solvents.
- Sharps Waste:
 - Any needles, syringes, or other contaminated sharps must be disposed of in a designated sharps container.

Container Management

- Use containers that are chemically compatible with **coniferyl acetate** and any solvents.
- Keep waste containers securely closed except when adding waste.
- Store waste containers in a designated, well-ventilated secondary containment area to prevent spills.

Disposal Pathway

- Consult Institutional Guidelines: Always adhere to your institution's specific chemical waste disposal procedures. This typically involves contacting the EHS office for waste pickup.

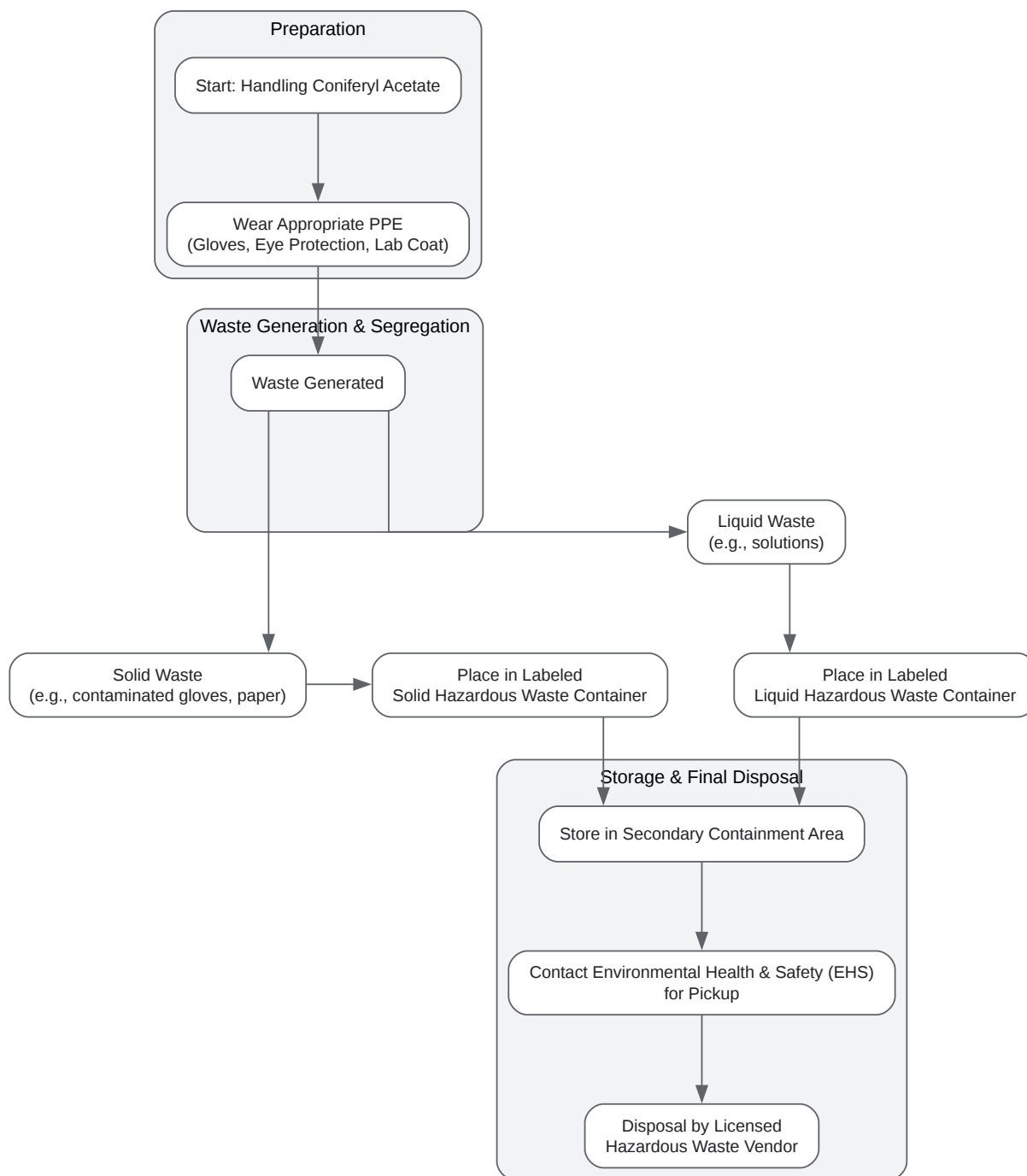
- **Licensed Waste Vendor:** Your institution's EHS office will arrange for a licensed hazardous waste disposal vendor to collect and dispose of the waste in accordance with all local, state, and federal regulations.

Important Considerations:

- **Do Not Dispose Down the Drain:** **Coniferyl acetate** should not be disposed of down the sanitary sewer.
- **Spill Cleanup:** In the event of a spill, avoid generating dust. For small spills, sweep up the solid material and place it in the designated hazardous waste container. For larger spills, or if you are unsure how to proceed, contact your institution's EHS office immediately.

Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of **coniferyl acetate**.



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References

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- 2. coniferyl acetate, 94930-81-1 [thegoodscentscompany.com]
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